

# Navigating the Isomeric Landscape of Brominated Methyl-Nitroanilines: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-4-methyl-5-nitroaniline

Cat. No.: B174315

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This technical guide addresses the physical and chemical properties of **2-Bromo-4-methyl-5-nitroaniline**. Initial investigations reveal a significant challenge in sourcing specific experimental data for this particular isomer. The available scientific literature and chemical databases predominantly feature data on its structural isomers. This guide, therefore, provides a comprehensive overview of the known properties of closely related isomers, offering a valuable comparative context. Furthermore, a plausible synthetic route for **2-Bromo-4-methyl-5-nitroaniline** is proposed based on established chemical principles, accompanied by a detailed, hypothetical experimental protocol.

## The Challenge of Isomer-Specific Data

A thorough search of scientific databases reveals a scarcity of specific experimental data for **2-Bromo-4-methyl-5-nitroaniline**. In contrast, its isomers, such as 4-Bromo-2-methyl-5-nitroaniline and 5-Bromo-2-methyl-4-nitroaniline, are more extensively documented. This highlights the critical importance of precise isomer identification in chemical research and drug development, as even minor structural variations can lead to significant differences in physical, chemical, and biological properties.

## Comparative Physicochemical Properties of Brominated Methyl-Nitroaniline Isomers

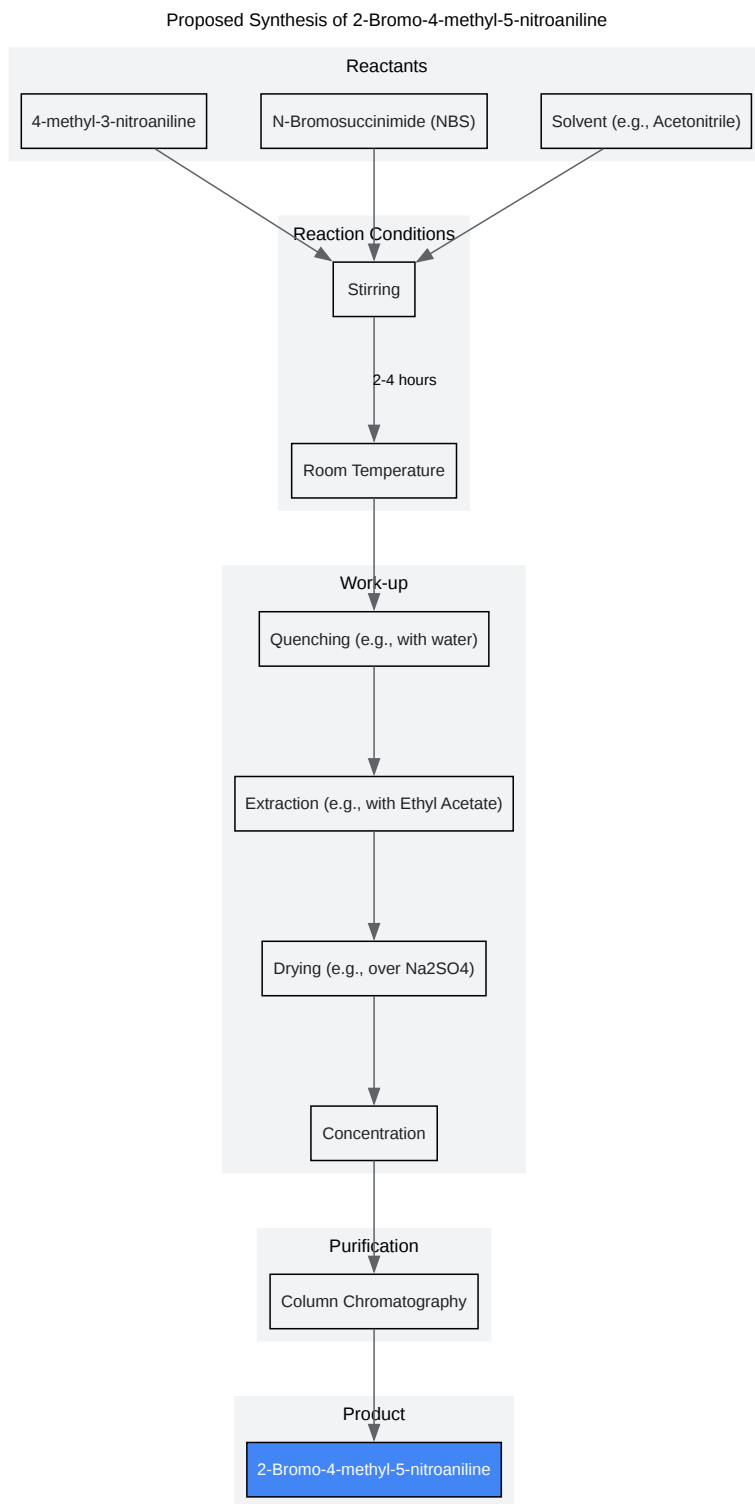
To provide a useful frame of reference, the following table summarizes the available physical and chemical data for closely related isomers of **2-Bromo-4-methyl-5-nitroaniline**. It is imperative to note that these values should not be assumed to be representative of **2-Bromo-4-methyl-5-nitroaniline** itself.

Property	4-Bromo-2-methyl-5-nitroaniline	5-Bromo-2-methyl-4-nitroaniline	2-Bromo-4-nitroaniline
CAS Number	71785-48-3[1][2]	1142382-25-9[3]	13296-94-1
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub> [2]	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub> [3]	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub>
Molecular Weight	231.05 g/mol [2]	231.05 g/mol [3]	217.02 g/mol
Melting Point	Not available	Not available	104 °C
Boiling Point	Not available	Not available	351.8±22.0 °C (Predicted)
Solubility	Not available	Not available	Not available

## Proposed Synthesis of 2-Bromo-4-methyl-5-nitroaniline: An Experimental Protocol

While a specific, validated synthesis for **2-Bromo-4-methyl-5-nitroaniline** is not readily available in the reviewed literature, a plausible route can be designed based on the principles of electrophilic aromatic substitution. The following protocol is a hypothetical procedure for the bromination of 4-methyl-3-nitroaniline.

Reaction Scheme:



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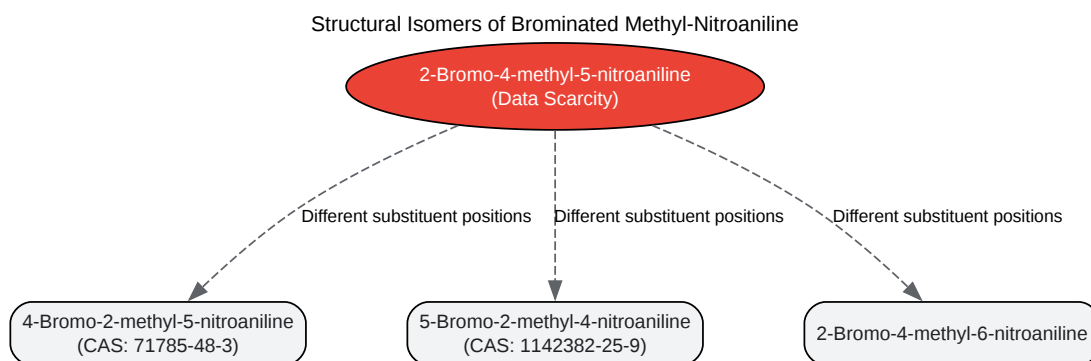
Caption: Proposed experimental workflow for the synthesis of **2-Bromo-4-methyl-5-nitroaniline**.

Methodology:

- **Reaction Setup:** To a solution of 4-methyl-3-nitroaniline (1.0 equivalent) in a suitable solvent such as acetonitrile, add N-Bromosuccinimide (NBS) (1.05 equivalents) portion-wise at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion of the reaction, quench the mixture with water. Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate. Combine the organic layers and wash with brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **2-Bromo-4-methyl-5-nitroaniline**.

## Structural Relationships of Isomers

The following diagram illustrates the structural differences between **2-Bromo-4-methyl-5-nitroaniline** and its more commonly documented isomers. Understanding these positional differences is key to appreciating the potential variations in their chemical reactivity and biological activity.



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## References

- 1. 71785-48-3|4-Bromo-2-methyl-5-nitroaniline|BLD Pharm [bldpharm.com]
- 2. 4-Bromo-2-methyl-5-nitroaniline | C<sub>7</sub>H<sub>7</sub>BrN<sub>2</sub>O<sub>2</sub> | CID 14897246 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-Bromo-2-methyl-4-nitroaniline | C<sub>7</sub>H<sub>7</sub>BrN<sub>2</sub>O<sub>2</sub> | CID 84820008 - PubChem [pubchem.ncbi.nlm.nih.gov]
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